

PFTeDA: Environmental Presence & Toxicity Data

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Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

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The table below summarizes the key quantitative data available from recent toxicological studies.

Aspect	Details
Environmental Presence	Detected in shellfish (France: 0.014-0.667 ng/g wet weight) [1], wastewater sludge (Asia: up to 46 ng/g) [1], microplastics (Pearl River Delta, China: avg 0.67 ng/g dw, max 11.3 ng/g dw) [1], and drinking water (US: lowest reporting level 0.13 ng/L) [1].
Study Compound	Perfluorotetradecanoic Acid (PFTeDA) [1].
Tested Concentrations	0.01, 0.1, 1, and 10 μ M (Zebrafish study) [1]; 0, 10, and 20 mg/kg body weight (Rat study) [2].

| **Key Findings (Zebrafish)** | • **No significant impact** on survival, hatching, or deformity frequency [1]. • **Altered Gene Expression:** Upregulation of mitochondrial (*cox1*, *mt-nd3*) and oxidative stress-related (*cat*, *hsp70*, *hsp90a*) genes at 10 μ M [1]. • **Reduced Reactive Oxygen Species** at 10 μ M, despite increased antioxidant gene transcription [1]. • **No significant changes** in basal mitochondrial respiration, ATP-linked respiration, or larval locomotor behavior [1]. || **Key Findings (Rat)** | • **Reduced serum testosterone** and **lowered sperm count** in the epididymis at 20 mg/kg [2]. • **Down-regulated genes** (*Cyp11a1*, *Hsd3b1*,

Cyp17a1, *Hsd17b3*, *Hsd11b1*, *Insl3*) and their corresponding proteins in Leydig cells [2]. • **Inhibited signaling pathways**, indicated by decreased phosphorylation of AKT1 and ERK1/2 [2]. |

Detailed Experimental Protocols

Here are the methodologies for the key experiments cited in the data above.

Zebrafish Embryo Toxicity Study [1]

- **Chemical Exposure:** PFTeDA (PESTANAL, analytical standard) was dissolved in embryo-rearing medium (ERM). Exposure solutions were prepared fresh daily.
- **Organism and Housing:** Zebrafish embryos (AB × Tu strain) were obtained from a laboratory breeding colony maintained at 27 ± 0.5 °C, pH 7.2 ± 0.2 , on a 14:10 h light/dark cycle.
- **Experimental Design:** Embryos were randomly assigned to 25 mL Pyrex beakers (20 fish/beaker with 10 mL ERM). They were exposed to a range of PFTeDA concentrations (0.01, 0.1, 1, and 10 μ M) for 7 days. The exposure medium was replaced daily.
- **Endpoint Assessment:**
 - **Developmental Toxicity:** Daily recording of mortality, hatch rate, and deformities using an imaging system.
 - **Gene Expression:** Analysis of mitochondrial and oxidative stress-related genes via real-time PCR in larval fish.
 - **Mitochondrial Bioenergetics:** Measurement of oxidative respiration in embryos using an XFe24 Flux analyzer.
 - **Oxidative Stress:** Measurement of reactive oxygen species (ROS) levels in larvae.
 - **Behavioral Assessment:** Locomotor activity was evaluated in 7-day post-fertilization larvae using the Visual Motor Response Test and the Light–Dark preference test.

Rat Leydig Cell Regeneration Study [2]

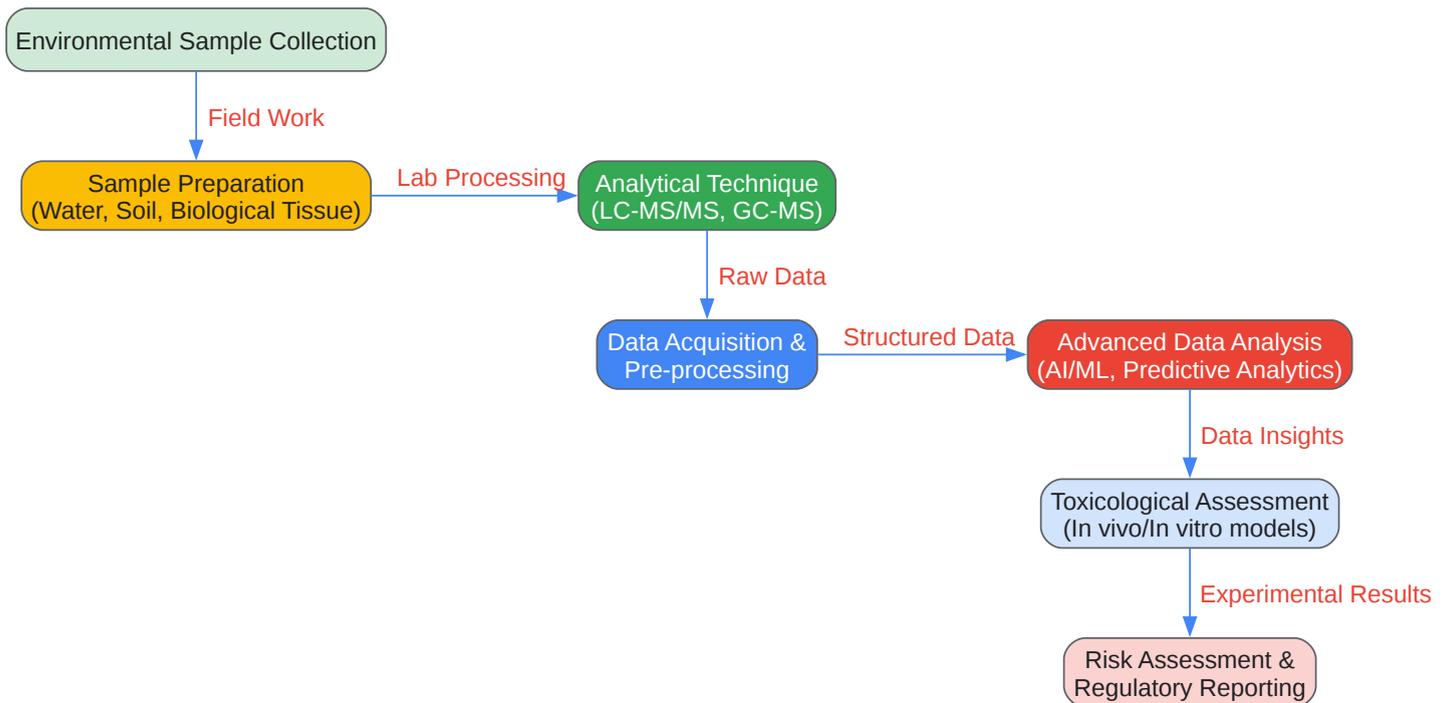
- **Chemical Exposure:** Adult male Sprague-Dawley rats were daily gavaged with PFTeDA (0, 10, or 20 mg/kg body weight) for 10 days.
- **Leydig Cell Ablation:** After the exposure period, rats were injected intraperitoneally with a single dose of ethylene dimethane sulfonate (EDS) at 75 mg/kg body weight to eliminate existing Leydig cells and trigger a regenerative process.
- **Tissue and Sample Collection:** Animals were euthanized on day 21 (early regeneration stage) and day 56 (late maturation stage) after EDS injection.

- **Endpoint Assessment:**

- **Hormone Measurement:** Serum levels of testosterone, luteinizing hormone, and follicle-stimulating hormone were measured.
- **Gene and Protein Expression:** The expression of key Leydig cell genes (*Cyp11a1*, *Hsd3b1*, etc.) and their proteins were analyzed.
- **Signaling Pathway Analysis:** Phosphorylation levels of key signaling proteins AKT1 and ERK1/2 were examined.
- **Fertility Metric:** Sperm count in the epididymis was evaluated.

Monitoring Technology & Workflow

While direct data on PFTeDA is sparse, the broader field of environmental monitoring for pollutants is rapidly advancing. The following diagram illustrates a modern, integrated workflow for monitoring environmental contaminants like PFTeDA, from sample collection to data analysis.



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The workflow for monitoring environmental contaminants integrates advanced technologies like AI and IoT for efficient data processing and analysis [3] [4].

Emerging Monitoring Trends and Solutions

The following table outlines key technologies that are enhancing the capability to detect and track pollutants like PFTeDA in the environment.

Trend	Description	Potential Application for PFTeDA
AI-Enhanced Remote Sensing [4]	Using AI and machine learning to interpret satellite and aerial imagery for environmental tracking.	Monitoring industrial sites and water bodies for potential PFTeDA discharge and dispersion.
IoT & Edge AI [3] [4]	Deployment of networks of smart sensors that process data locally (at the "edge") for real-time monitoring.	Creating cost-effective, widespread sensor networks in rivers or lakes to detect PFTeDA in near real-time.
Predictive Analytics [3] [4]	Using historical and real-time data with AI models to forecast environmental trends and pollution events.	Predicting potential contamination events in water supplies, allowing for preemptive action.
Blockchain for Data Integrity [4]	Using blockchain technology to ensure environmental data is immutable, traceable, and authentic.	Providing verifiable and tamper-proof data on PFTeDA levels for regulatory compliance and scientific research.

A Guide for Researchers

Based on the available information, here is a path forward for professionals concerned with PFTeDA:

- **Focus on Analytical Chemistry:** The first step is reliable detection. Prioritize the development and refinement of highly sensitive analytical methods, such as **LC-MS/MS**, capable of detecting PFTeDA at the low ng/L (parts-per-trillion) levels at which it is present in the environment [1].
- **Leverage Advanced Monitoring Platforms:** Utilize the trends outlined above. **IoT-based water quality monitoring systems** can be deployed for continuous sampling [3], and the data generated can be analyzed with **AI-driven predictive models** to identify pollution sources and trends [4].
- **Integrate Mechanistic Toxicology:** Your experimental protocols should link environmental concentrations to adverse outcomes. The existing rodent and zebrafish models provide a foundation for understanding the **reproductive toxicity** and **mitochondrial dysfunction** caused by PFTeDA [1] [2]. Further research should explore these pathways in greater depth.

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References

1. Perfluorotetradecanoic Acid (PFTeDA) Induces ... [pmc.ncbi.nlm.nih.gov]
2. Short-term exposure to perfluorotetradecanoic acid affects ... [sciencedirect.com]
3. IoT Environmental in Monitoring Trends 2025 [blog.outdoortelecomcabinet.com]
4. Top Environmental - Verified Market Reports [Monitoring] Trends 2025 [verifiedmarketreports.com]

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